

GoSlo-SR-5-69 delivery method for animal studies

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Compound of Interest

Compound Name: GoSlo-SR-5-69

Cat. No.: B15587039

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Application Notes and Protocols: GoSlo-SR-5-69

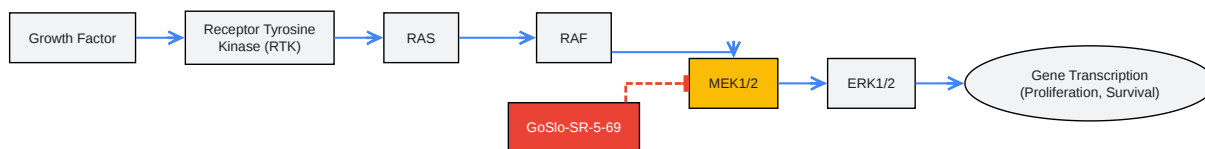
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Introduction

GoSlo-SR-5-69 is a slow-release formulation of a potent and selective small molecule inhibitor of MEK1/2, key protein kinases in the MAPK/ERK signaling pathway. The sustained-release delivery system is designed to provide consistent plasma concentrations over an extended period, minimizing the need for frequent dosing in animal studies and reducing stress on the animals. These application notes provide detailed protocols for the in vivo use of **GoSlo-SR-5-69** in mouse xenograft models.

Mechanism of Action

GoSlo-SR-5-69 targets the MEK1 and MEK2 kinases, preventing the phosphorylation and activation of ERK1 and ERK2. This downstream inhibition blocks the signaling cascade responsible for cell proliferation, differentiation, and survival, making it a valuable tool for oncology research.



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Caption: **GoSlo-SR-5-69** inhibits the MAPK/ERK signaling pathway.

Pharmacokinetic Profile

Pharmacokinetic studies were performed in male BALB/c mice (n=5 per group) following a single subcutaneous injection of **GoSlo-SR-5-69** at a dose of 25 mg/kg. Plasma concentrations of the active compound were measured at various time points.

Parameter	Value	Unit
Cmax (Maximum Concentration)	2.5	µg/mL
Tmax (Time to Cmax)	24	hours
AUC(0-t) (Area Under the Curve)	125	µg·h/mL
t1/2 (Half-life)	72	hours

Table 1: Pharmacokinetic parameters of GoSlo-SR-5-69 in BALB/c mice.

In Vivo Efficacy

The efficacy of **GoSlo-SR-5-69** was evaluated in a human colorectal cancer (HT-29) xenograft mouse model. Treatment was initiated when tumors reached an average volume of 150 mm³.

Treatment Group	Dose (mg/kg)	Dosing Frequency	Tumor Growth Inhibition (TGI)
Vehicle Control	-	Once weekly	0%
GoSlo-SR-5-69	10	Once weekly	45%
GoSlo-SR-5-69	25	Once weekly	85%
GoSlo-SR-5-69	50	Once weekly	88%

Table 2: Efficacy of GoSlo-SR-5-69 in the HT-29 xenograft model at day 21.

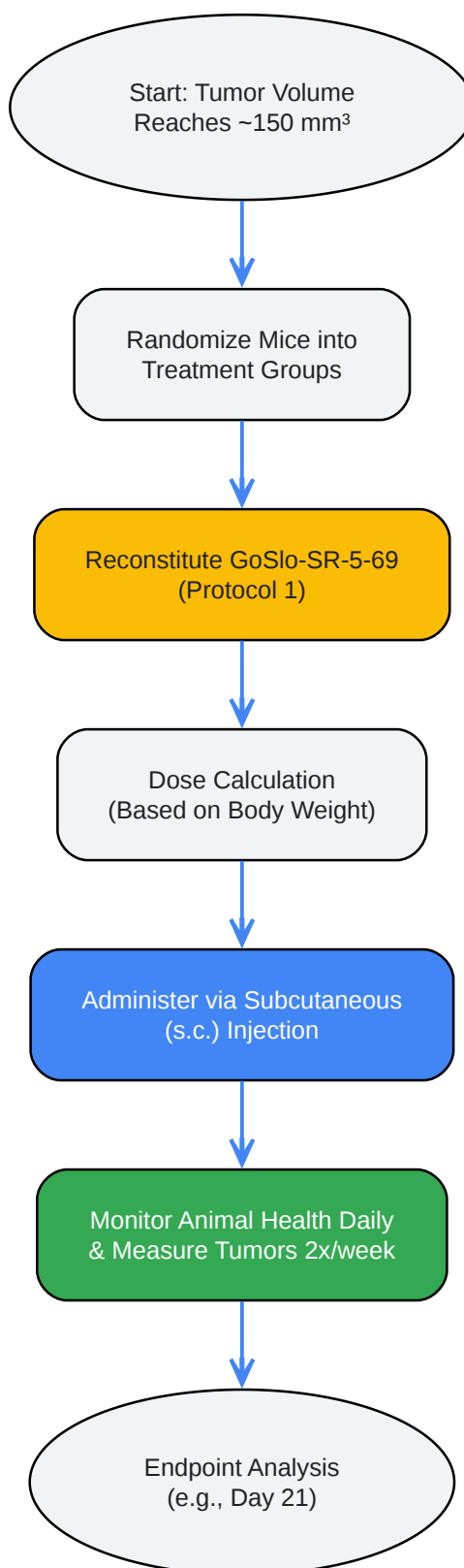
Experimental Protocols

Protocol 1: Reconstitution of GoSlo-SR-5-69

- Prior to use, allow the vial of lyophilized **GoSlo-SR-5-69** to equilibrate to room temperature for 30 minutes.
- Aseptically add 1.0 mL of sterile Vehicle (10% DMSO, 40% PEG300, 5% Tween 80, 45% saline) to the vial.
- Vortex the vial for 60 seconds, then place on a rotator at room temperature for 15 minutes to ensure complete dissolution.
- The final solution will have a concentration of 10 mg/mL and should be a clear, homogenous solution.
- Use the reconstituted solution within 4 hours. Do not store for later use.

Protocol 2: Administration in Mice

This protocol describes the subcutaneous administration of **GoSlo-SR-5-69** for efficacy studies.



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- To cite this document: BenchChem. [GoSlo-SR-5-69 delivery method for animal studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15587039/docs#goslo-sr-5-69-delivery-method-for-animal-studies\]](https://www.benchchem.com/product/b15587039/docs#goslo-sr-5-69-delivery-method-for-animal-studies)

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